

A Comprehensive Technical Guide to 2,4-Difluorobenzylamine

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Compound of Interest

Compound Name: 2,4-Difluorobenzylamine

Cat. No.: B110887

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4-Difluorobenzylamine** (CAS Number: 72235-52-0), a pivotal intermediate in the fields of pharmaceutical sciences, agrochemicals, and material sciences. This document outlines its chemical and physical properties, safety and handling protocols, and its significant applications, with a focus on its role in drug discovery and development.

Core Chemical Identity and Properties

2,4-Difluorobenzylamine is an organic compound featuring a benzylamine structure substituted with two fluorine atoms at the 2 and 4 positions of the benzene ring.^[1] This specific difluorination pattern imparts unique physicochemical properties that are highly desirable in the synthesis of complex molecules.^[2]

Table 1: Physicochemical Properties of **2,4-Difluorobenzylamine**

Property	Value	References
CAS Number	72235-52-0	[3][4][5][6]
Molecular Formula	C ₇ H ₇ F ₂ N	[3][4][5][6]
Molecular Weight	143.13 g/mol	[4][5][6][7]
Appearance	Colorless to light yellow clear liquid	[3][4]
Melting Point	19-21 °C	[3]
Boiling Point	129-130 °C (at 760 mmHg); 82-84 °C (at 15 mmHg)	[3][8]
Density	~1.204 - 1.22 g/mL at 25 °C	[3][4]
Refractive Index	n _{20/D} ~1.49 - 1.503	[3][4]
Solubility	Soluble in organic solvents such as ethanol, methanol, dichloromethane, acetone, and chloroform. Insoluble in water.	[1][3]
Flash Point	68 °C / 154.4 °F	[6][8]

Safety and Handling

2,4-Difluorobenzylamine is classified as a hazardous substance and requires careful handling to prevent exposure.[3] It is corrosive and can cause severe skin burns and eye damage.[7][8][9]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage.[7]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. [5]
Precautionary	P405	Store locked up.[5]
Precautionary	P501	Dispose of contents/container in accordance with local regulations.[7]

Handling and Storage:

- Handle in a well-ventilated area, using personal protective equipment (PPE) such as safety goggles, chemical-resistant gloves, and a lab coat.[3][9]
- Store in a cool, dry place away from heat and sources of ignition.[3][5]
- Keep the container tightly closed and store separately from incompatible materials like strong acids and oxidizing agents.[3][8]

Diagram 1: Safety and Handling Workflow

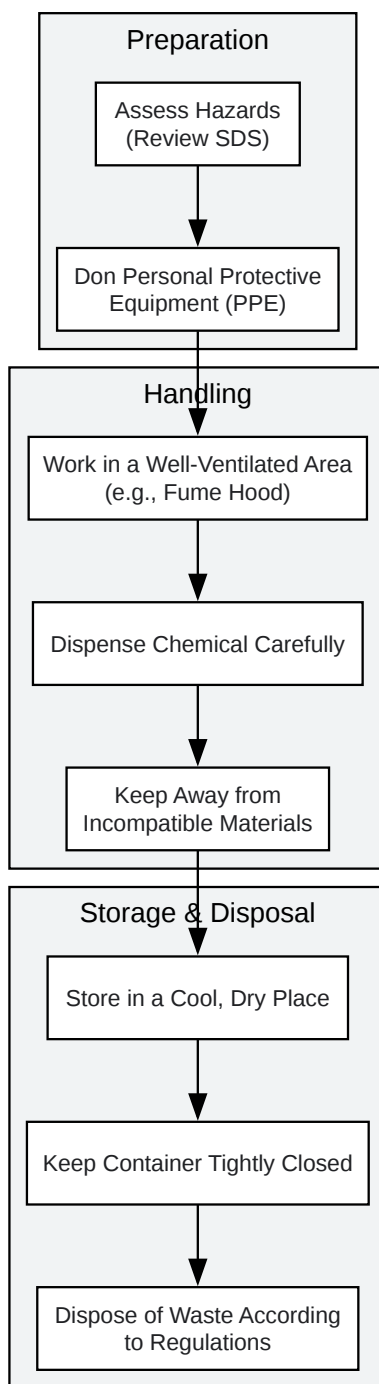
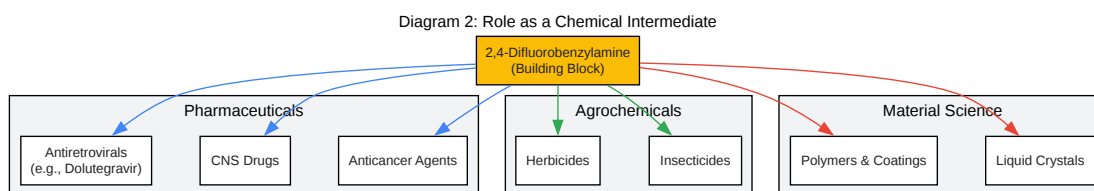
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Diagram 1: Safety and Handling Workflow

Applications in Research and Development

2,4-Difluorobenzylamine is a versatile building block with significant applications across various sectors of the chemical industry.

- **Pharmaceutical Development:** This compound is a critical intermediate in the synthesis of numerous Active Pharmaceutical Ingredients (APIs).^[2] Its most prominent use is in the production of antiretroviral drugs, specifically HIV integrase inhibitors like Dolutegravir and Cabotegravir.^{[2][10]} The difluorobenzyl moiety is strategically incorporated to enhance the drug's binding affinity, metabolic stability, and overall pharmacokinetic profile.^{[2][10]} The fluorine atoms can improve properties such as lipophilicity and bioavailability, which are crucial for drug efficacy.^{[4][10]} It is also used in the synthesis of fluorinated analogs of antihistamines, antidepressants, and antipsychotics.^[3]
- **Agrochemicals:** It serves as an intermediate in the manufacturing of advanced herbicides and insecticides.^{[1][3][4]} The presence of fluorine often enhances the biological activity and stability of these agrochemicals.^{[1][11]}
- **Material Science:** The compound is utilized in the formulation of specialty materials, including durable coatings and polymers, where its unique properties contribute to improved thermal and chemical resistance.^{[1][4]} It is also explored in the design of liquid crystals.^[1]
- **Analytical Chemistry:** It can be employed as a derivatizing agent to enhance the detection and quantification of various compounds in complex mixtures during analysis.^[4]



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Diagram 2: Role as a Chemical Intermediate

Experimental Protocols: Synthesis of 2,4-Difluorobenzylamine

Several synthetic routes for **2,4-Difluorobenzylamine** have been reported, allowing for its production from various starting materials. The choice of method often depends on factors such as raw material cost, safety, and scalability.

Method 1: Reductive Amination of 2,4-Difluorobenzaldehyde

This is a common and direct method for synthesizing the target compound.^{[2][12]}

- Protocol:
 - 2,4-Difluorobenzaldehyde is dissolved in an appropriate alcohol solvent (e.g., methanol, isopropanol).^[12]
 - A catalyst, such as Raney Nickel or Palladium on Carbon (Pd/C), is added to the solution.^[12]

- The reaction is carried out under a pressurized atmosphere of ammonia and hydrogen gas.[12] Alternatively, ammonium formate can be used as the ammonia and hydrogen source.[12]
- The reaction mixture is heated to a specified temperature (e.g., 60-80°C) and maintained until the reaction is complete, as monitored by techniques like HPLC.[13]
- Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield high-purity **2,4-Difluorobenzylamine**. [13]

Method 2: Catalytic Reduction of 2,4-Difluorobenzonitrile

This route involves the reduction of a nitrile group to a primary amine.[2]

- Protocol:
 - 2,4-Difluorobenzonitrile is dissolved in a solvent such as 2-propanol containing aqueous ammonia.[13]
 - A hydrogenation catalyst, typically Raney Nickel, is added to the mixture.[2][13]
 - The reaction is conducted in a high-pressure reactor under a hydrogen atmosphere.[13]
 - The mixture is heated, and the reaction proceeds until the nitrile is fully converted.
 - After cooling and depressurization, the catalyst is removed by filtration.
 - The filtrate is concentrated, and the final product is purified by distillation under reduced pressure.[13]

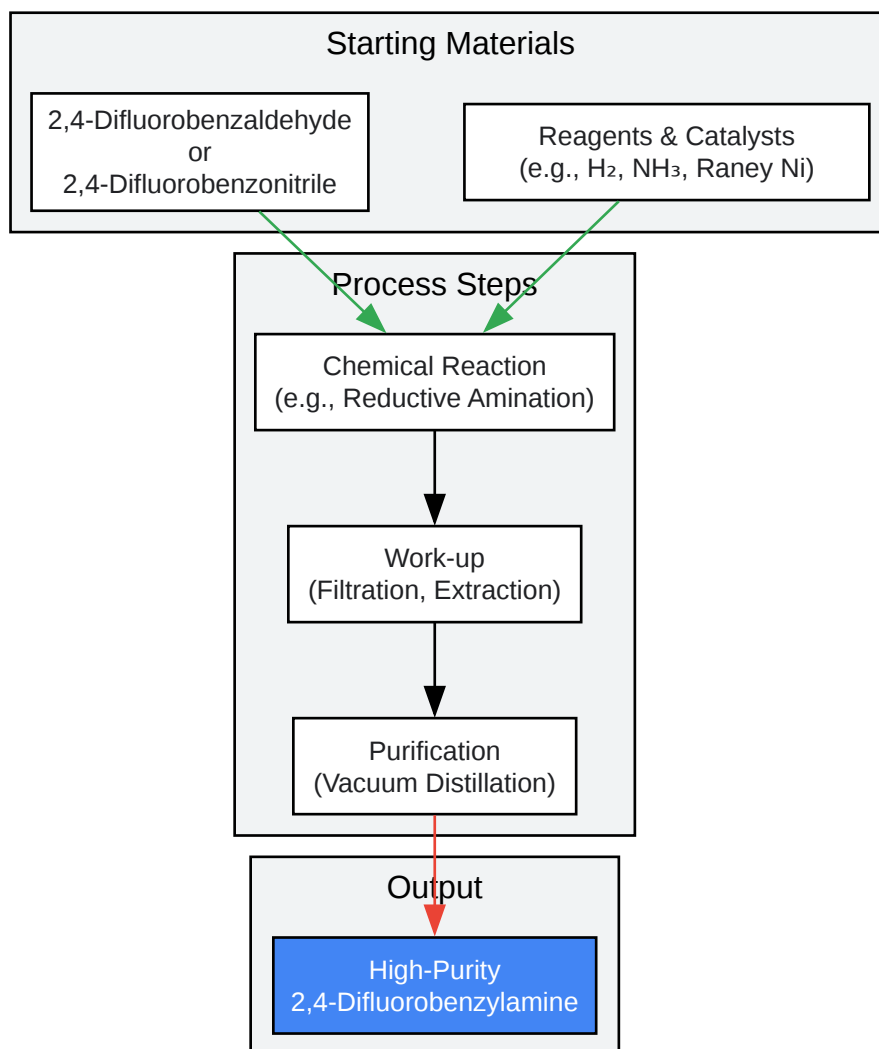
Method 3: Synthesis from m-Difluorobenzene

This multi-step synthesis starts from a more basic raw material.[14][15]

- Protocol:

- Step 1 (Halogenation): m-Difluorobenzene is reacted with paraformaldehyde and a halogenating agent (e.g., concentrated HCl) in the presence of a Lewis acid catalyst (e.g., zinc chloride) to produce 2,4-difluorobenzyl halide.[\[14\]](#)[\[15\]](#)
- Step 2 (Quaternary Ammonium Salt Formation): The resulting 2,4-difluorobenzyl halide is reacted with urotropine (hexamine) to form a quaternary ammonium salt.[\[14\]](#)[\[15\]](#)
- Step 3 (Hydrolysis): The quaternary ammonium salt is then hydrolyzed using concentrated hydrochloric acid to yield the final product, **2,4-Difluorobenzylamine**.[\[14\]](#)[\[15\]](#)

Diagram 3: General Synthesis Workflow



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Diagram 3: General Synthesis Workflow

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